

# physical properties of 2-Chloro-3-methylpentane

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## Compound of Interest

Compound Name: 2-Chloro-3-methylpentane

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An In-depth Technical Guide to the Physical Properties of **2-Chloro-3-methylpentane**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physical properties of **2-Chloro-3-methylpentane** ( $C_6H_{13}Cl$ ), an alkyl halide. The information presented herein is intended for use in research, drug development, and other scientific applications where a thorough understanding of this compound's physical characteristics is essential. This guide summarizes key quantitative data, outlines relevant experimental protocols for their determination, and provides a logical framework for understanding the interplay of molecular structure and physical properties.

## Core Physical and Chemical Properties

**2-Chloro-3-methylpentane** is a halogenated derivative of 3-methylpentane. Its physical properties are primarily dictated by its molecular structure, including the presence of a chlorine atom, which introduces polarity and increases the molecular mass compared to its parent alkane.

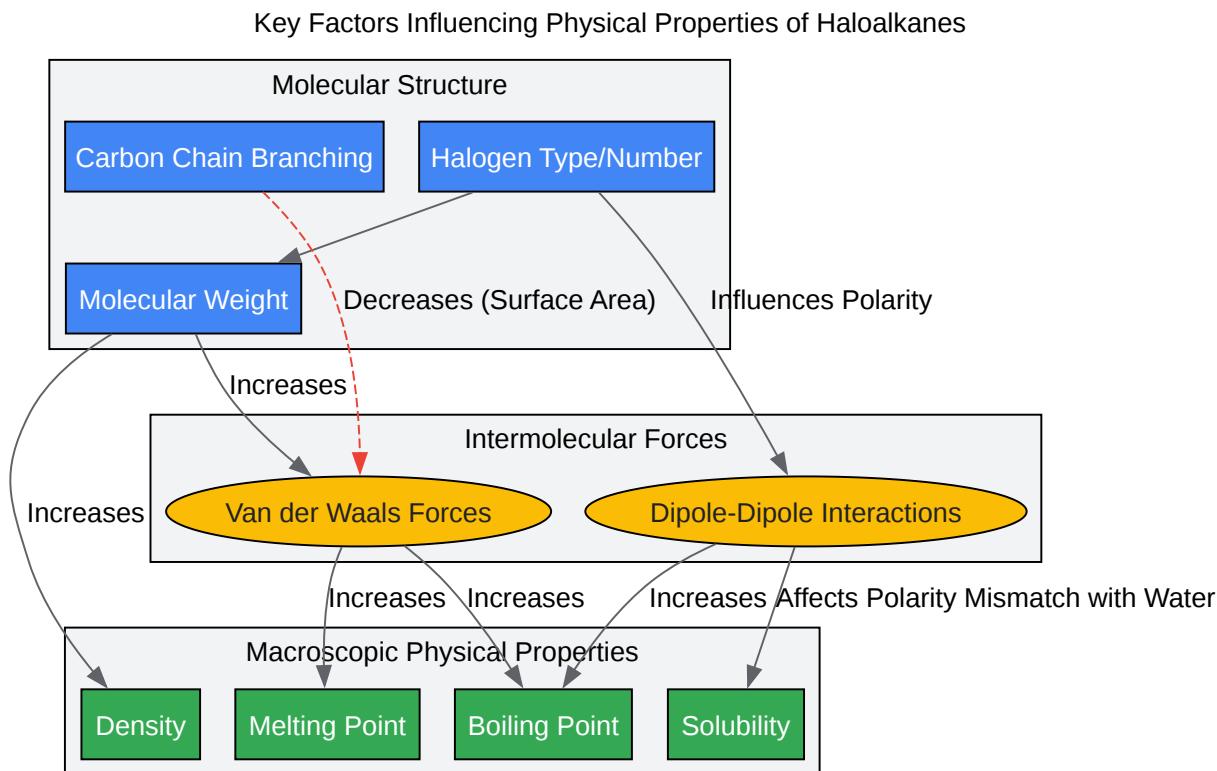
## Quantitative Data Summary

The physical properties of **2-Chloro-3-methylpentane** are summarized in the table below. It is important to note that experimental data for this specific isomer can be limited, and some values are estimated or derived from data on related isomers.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>13</sub> Cl	[1][2]
Molecular Weight	120.62 g/mol	[1][2][3]
Boiling Point	117.7 °C at 760 mmHg	[2]
Melting Point	-35.1 °C (estimate)	[2]
Density	0.863 g/cm <sup>3</sup>	[2]
Refractive Index	1.4107	[2]
Vapor Pressure	23.6 mmHg at 25 °C	[2]
Flash Point	20.8 °C	[2]
Solubility	Insoluble in water; soluble in organic solvents	[4][5]
CAS Number	24319-09-3	[1][6]

## Factors Influencing Physical Properties

The physical properties of haloalkanes like **2-Chloro-3-methylpentane** are influenced by several key molecular factors. The presence of the halogen atom, the overall molecular weight, and the branching of the carbon chain all play significant roles.[4][5] Generally, haloalkanes exhibit higher boiling points than alkanes of similar carbon skeletons due to increased molecular mass and the introduction of dipole-dipole interactions alongside van der Waals forces.[4][5][7] For isomeric haloalkanes, increased branching leads to a more compact, spherical shape, which reduces the surface area for intermolecular contact and thus lowers the boiling point.[4][5][8] Density tends to increase with the atomic mass of the halogen and the number of halogen atoms present.[4][5][9]



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Caption: Logical flow of molecular factors affecting haloalkane properties.

## Experimental Protocols

The accurate determination of physical properties is fundamental to chemical characterization. The following sections detail standard methodologies for measuring the key properties of liquid haloalkanes.

### Boiling Point Determination (Capillary Method)

This method is suitable for small sample volumes and provides an accurate boiling point measurement.[\[10\]](#)

**Protocol:**

- Preparation: Seal one end of a capillary tube by heating it in a flame.
- Assembly: Place a small amount (a few milliliters) of **2-Chloro-3-methylpentane** into a fusion tube. Invert the sealed capillary tube and place it into the fusion tube with the open end submerged in the liquid.
- Apparatus: Attach the fusion tube to a thermometer, ensuring the sample is level with the thermometer bulb. Place the assembly in a heating apparatus, such as a Thiele tube or an aluminum block, filled with a suitable heating oil.[\[11\]](#)[\[12\]](#)
- Heating: Heat the apparatus gently. As the temperature rises, air trapped in the capillary tube will slowly exit.
- Observation: Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube's open end.
- Measurement: Stop heating and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[\[10\]](#) Record the atmospheric pressure at the time of measurement.

## Density Determination

The density of a liquid can be determined by accurately measuring its mass and volume. A pycnometer (specific gravity bottle) is commonly used for this purpose.

**Protocol:**

- Preparation: Thoroughly clean and dry a pycnometer of a known volume.
- Mass of Empty Pycnometer: Weigh the empty, dry pycnometer accurately using an analytical balance.
- Mass of Pycnometer with Water: Fill the pycnometer with deionized water, ensuring no air bubbles are present. Thermostat the pycnometer to a specific temperature (e.g., 20 °C or 25 °C) and weigh it.

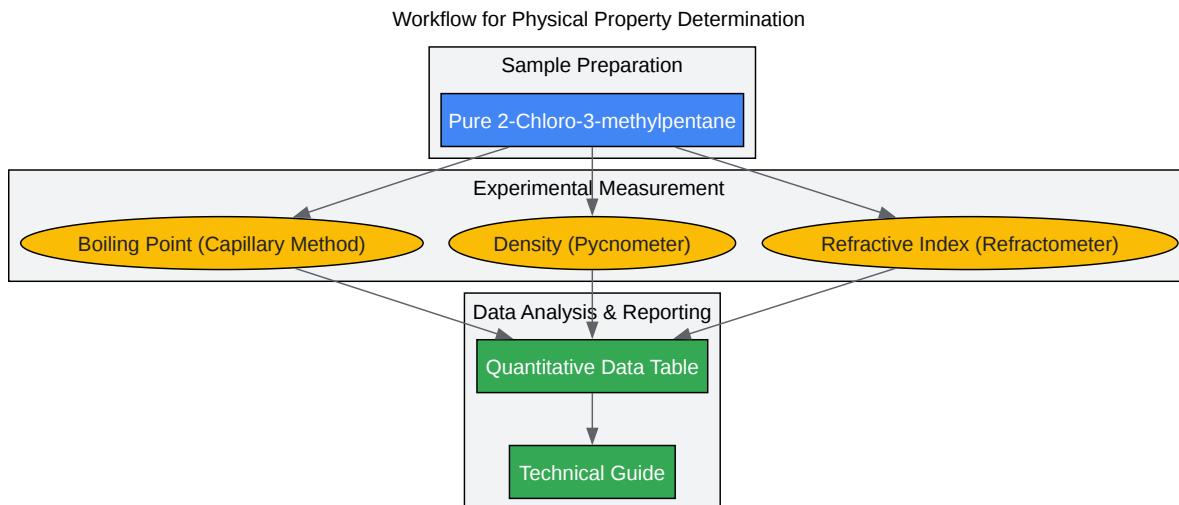
- Mass of Pycnometer with Sample: Empty and dry the pycnometer again. Fill it with **2-Chloro-3-methylpentane**, thermostat to the same temperature, and weigh it.
- Calculation:
  - Calculate the mass of the water and the mass of the sample.
  - Determine the exact volume of the pycnometer using the known density of water at the measurement temperature.
  - Calculate the density of the sample by dividing its mass by the determined volume of the pycnometer.

## Refractive Index Measurement

The refractive index is a characteristic property of a liquid that is measured using a refractometer, most commonly an Abbé refractometer.[\[13\]](#)[\[14\]](#)

### Protocol:

- Calibration: Calibrate the Abbé refractometer using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: Open the prism assembly of the refractometer. Place a few drops of **2-Chloro-3-methylpentane** onto the surface of the lower prism and securely close the prisms. [\[14\]](#)
- Measurement: While looking through the eyepiece, adjust the light source and mirror to achieve optimal illumination. Rotate the coarse and fine adjustment knobs until the light and dark fields converge into a sharp, single line.
- Dispersion Correction: If a colored band is visible at the borderline, adjust the compensator dial to eliminate the color and sharpen the line.
- Reading: Align the borderline precisely with the crosshairs in the eyepiece. Read the refractive index value directly from the instrument's scale.[\[14\]](#) Record the temperature at which the measurement is taken, as refractive index is temperature-dependent.[\[13\]](#)



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Caption: General workflow for determining physical properties.

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